

Introduction: Understanding 1,3-Dibromo-1-propene

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Compound of Interest

Compound Name: 1,3-Dibromo-1-propene

CAS No.: 32121-07-6; 627-15-6

Cat. No.: B2576369

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1,3-Dibromo-1-propene is an organobromine compound recognized for its utility as a versatile synthetic building block in organic chemistry.[1] Identified by the CAS Registry Number 627-15-6, this chemical is a halogenated alkene that exists as a mixture of cis and trans isomers.[1][2] Its molecular formula is $C_3H_4Br_2$ and it has a molecular weight of 199.87 g/mol .[3][4][5] The presence of two bromine atoms and a double bond makes it a reactive intermediate for creating more complex molecular architectures.[1] Notably, it has been employed in the synthesis of organometallic structures, such as palladacyclobutane derivatives, highlighting its role in advanced chemical research.[1][3] This guide provides a focused overview of its core physicochemical properties and a detailed examination of its safety profile to ensure its responsible and safe handling in a laboratory setting.

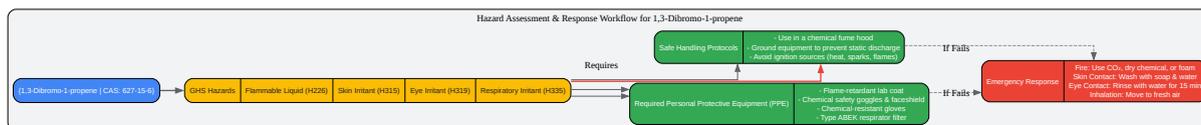
Section 1: Core Physicochemical Properties

The effective use of any chemical intermediate begins with a clear understanding of its physical and chemical characteristics. These properties dictate storage conditions, handling procedures, and appropriate applications. The key physicochemical data for **1,3-Dibromo-1-propene** are summarized below.

Property	Value	Source(s)
CAS Number	627-15-6	[3][4]
Molecular Formula	C ₃ H ₄ Br ₂	[2][3][5]
Molecular Weight	199.87 g/mol	[3][4][5]
Boiling Point	155-156 °C (lit.)	[4]
Density	2.0 g/mL at 25 °C (lit.)	[4]
Refractive Index	n ₂₀ /D 1.5573 (lit.)	[4]
Flash Point	27 °C (80.6 °F) - closed cup	
Appearance	Mixture of cis and trans isomers	[1]
Storage Temperature	2-8°C, under inert atmosphere	[4][5]

Section 2: Hazard Identification and GHS Classification

A thorough understanding of a compound's hazards is the bedrock of laboratory safety. **1,3-Dibromo-1-propene** is classified as a hazardous substance. The following diagram and table outline the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information, which forms the basis for all safety and handling protocols.



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Caption: Hazard and Response Workflow for **1,3-Dibromo-1-propene**.

The safety profile, based on GHS classifications, is detailed below.

Hazard Category	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
Flammable Liquid	GHS02 (Flame)	Warning	H226: Flammable liquid and vapor
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Data sourced from Sigma-Aldrich.

Section 3: Exposure Controls & Personal Protection

Based on the identified hazards, stringent exposure controls are mandatory to ensure personnel safety. The principle of causality dictates that because the substance is a flammable irritant, specific protective measures must be implemented.

Engineering Controls:

- Ventilation: All handling of **1,3-Dibromo-1-propene** must occur within a certified chemical fume hood to mitigate the risk of respiratory irritation from vapors.
- Ignition Source Control: Due to its flammability and low flash point (27 °C), the work area must be free of all potential ignition sources, including open flames, sparks, and hot surfaces. Use explosion-proof equipment and ground/bond all containers and transfer lines to prevent static discharge.

Personal Protective Equipment (PPE): The selection of PPE is a direct response to the chemical's irritant and flammable properties.

- Eye Protection: Wear chemical safety goggles and a face shield to protect against splashes, which can cause serious eye irritation.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene) inspected for integrity before each use.
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are required. Ensure full skin coverage.
- Respiratory Protection: For situations where fume hood use is not feasible or in case of a spill, a respirator with a Type ABEK (EN 14387) filter is recommended to prevent respiratory tract irritation.

Section 4: Safe Handling and Storage Protocols

The trustworthiness of a laboratory protocol relies on its ability to prevent incidents when followed correctly. These handling and storage procedures are designed as a self-validating system for safety.

Storage Protocol:

- **Temperature Control:** Store containers in a designated, well-ventilated area suitable for flammable liquids, maintaining a temperature between 2-8°C.[4]
- **Container Integrity:** Keep the container tightly sealed to prevent the escape of flammable vapors.
- **Inert Atmosphere:** For long-term stability and safety, store under an inert atmosphere (e.g., argon or nitrogen).[5]
- **Segregation:** Store away from strong oxidizing agents and strong bases, with which it may react.

Handling Protocol:

- **Verification:** Before use, confirm the chemical identity via the label (CAS No. 627-15-6) and review the Safety Data Sheet (SDS) information.
- **Work Area Preparation:** Ensure the chemical fume hood is operational and the work area is clear of clutter and ignition sources.
- **Aliquoting:** When transferring the liquid, use spark-proof tools and ground all equipment.
- **Hygiene:** Avoid all personal contact. After handling, wash hands and any exposed skin thoroughly. Do not eat, drink, or smoke in the laboratory.

Section 5: Emergency Procedures

In the event of an exposure or spill, a rapid and correct response is critical. The following protocols are derived from the known GHS hazards of flammability and irritation.

First-Aid Measures:

- **Inhalation:** Immediately move the affected individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Remove all contaminated clothing. Immediately flush the affected skin area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists.

- **Eye Contact:** Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the individual is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.
- **Unsuitable Extinguishing Media:** Avoid using a heavy water stream, as it may spread the flammable liquid.
- **Specific Hazards:** The vapor is heavier than air and can travel to a source of ignition and flash back. Hazardous decomposition products upon combustion include carbon oxides and hydrogen bromide gas.
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).

Accidental Release Measures:

- **Immediate Evacuation:** Evacuate all non-essential personnel from the spill area.
- **Isolate and Ventilate:** Remove all ignition sources and ensure maximum ventilation (within the fume hood if possible).
- **Containment:** For a small spill, contain the liquid with a non-combustible absorbent material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- **Collection:** Use spark-proof tools to carefully collect the absorbed material and place it into a sealed, properly labeled container for hazardous waste disposal.

- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

References

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